

# Boc-D-Phe-Pro-OSu safety data sheet and handling

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## Compound of Interest

Compound Name: **Boc-D-Phe-Pro-OSu**

Cat. No.: **B1531489**

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## An In-depth Technical Guide to the Safe Handling of **Boc-D-Phe-Pro-OSu**

This guide provides comprehensive safety data and handling protocols for **Boc-D-Phe-Pro-OSu** (N-(tert-Butoxycarbonyl)-D-phenylalanyl-L-proline N-hydroxysuccinimide ester), a key reagent in peptide synthesis. The information is intended for researchers, scientists, and professionals in drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, this guide synthesizes data from closely related and structurally similar molecules to ensure a conservative and thorough approach to safety and handling.

## Compound Identification and Properties

**Boc-D-Phe-Pro-OSu** is a dipeptide derivative activated with an N-hydroxysuccinimide (NHS) ester, making it highly reactive towards primary amines. This property is fundamental to its application in the stepwise synthesis of peptides.

Table 1: Physicochemical Data of Structurally Related Compounds

Property	Boc-L- Phenylalanine	Boc-D-Phe-OSu	Boc-L-Phe-OSu
CAS Number	13734-34-4	3674-18-8	3674-06-4
Molecular Formula	C14H19NO4	C18H22N2O6	C18H22N2O6
Molecular Weight	265.3 g/mol	362.38 g/mol	362.38 g/mol
Physical State	Powder Solid	Solid	Solid
Appearance	White	-	-
Melting Point	85 - 88 °C	-	150-152 °C
Solubility	Insoluble in water	-	-
Storage Temperature	-	-20°C	-20°C or 2-8°C

Data compiled from various supplier and safety data sheets for related compounds.

## Hazard Identification and Safety Precautions

While specific toxicity data for **Boc-D-Phe-Pro-OSu** is not readily available, compounds with the Boc protecting group and NHS esters should be handled with care.

### Potential Hazards:

- May cause eye, skin, and respiratory tract irritation.
- The toxicological properties have not been thoroughly investigated.
- Hazardous decomposition products upon combustion may include carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)[\[2\]](#)

Table 2: Handling and Personal Protective Equipment (PPE)

Precaution	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or glasses. <a href="#">[1]</a>
Skin Protection	Wear protective gloves (e.g., nitrile) and a lab coat. <a href="#">[1]</a>
Respiratory Protection	For operations generating dust, use a NIOSH-approved respirator.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practices. <a href="#">[1]</a> Wash hands thoroughly after handling.

## Experimental Protocols: General Procedure for Peptide Coupling

**Boc-D-Phe-Pro-OSu** is primarily used as a building block in solid-phase peptide synthesis (SPPS). The following is a generalized protocol for coupling this activated dipeptide to a resin-bound amino acid.

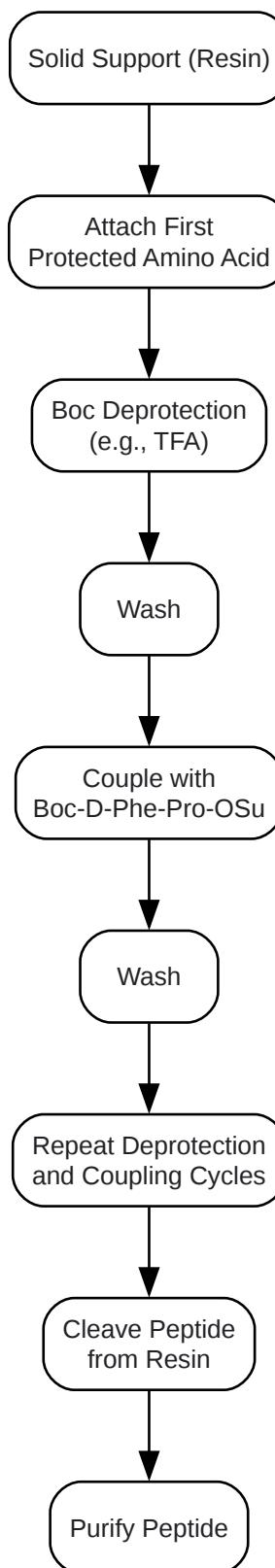
### Materials:

- Resin with a free N-terminal amine
- **Boc-D-Phe-Pro-OSu**
- Solvent (e.g., Dichloromethane (DCM), Dimethylformamide (DMF))
- Base (e.g., Diisopropylethylamine (DIPEA))
- Deprotection agent (e.g., Trifluoroacetic acid (TFA) in DCM)
- Washing solvents (e.g., DCM, Methanol)

### Procedure:

- Resin Swelling: Swell the resin in the appropriate solvent (e.g., DCM) for 30 minutes.
- Deprotection: Remove the N-terminal protecting group (e.g., Fmoc or Boc) from the resin-bound amino acid using the appropriate deprotection agent.
- Washing: Thoroughly wash the resin to remove excess deprotection agent and byproducts.
- Coupling:
  - Dissolve **Boc-D-Phe-Pro-OSu** in the reaction solvent.
  - Add the dissolved dipeptide and a base (if required) to the resin.
  - Allow the reaction to proceed for 1-2 hours at room temperature with gentle agitation.
- Washing: Wash the resin to remove unreacted reagents and byproducts.
- Confirmation: Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.

Below is a diagram illustrating the general workflow for solid-phase peptide synthesis using a Boc-protected amino acid.



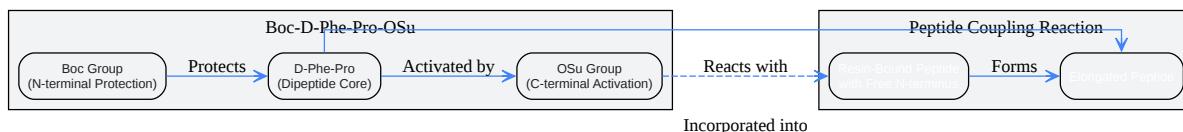
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A generalized workflow for Solid-Phase Peptide Synthesis (SPPS).

## Role in Peptide Synthesis

**Boc-D-Phe-Pro-OSu** serves as a protected and activated dipeptide building block. The Boc group protects the N-terminus of the D-phenylalanine, while the OSu group activates the C-terminus of the proline for efficient amide bond formation.

The following diagram illustrates the logical relationship of the components in **Boc-D-Phe-Pro-OSu** during the coupling reaction.



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## References

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